

A Comparative Guide to Green Synthesis Routes for Methyl Carbonates

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Compound of Interest

Compound Name: *Triethylmethylammonium methyl carbonate*

Cat. No.: *B050297*

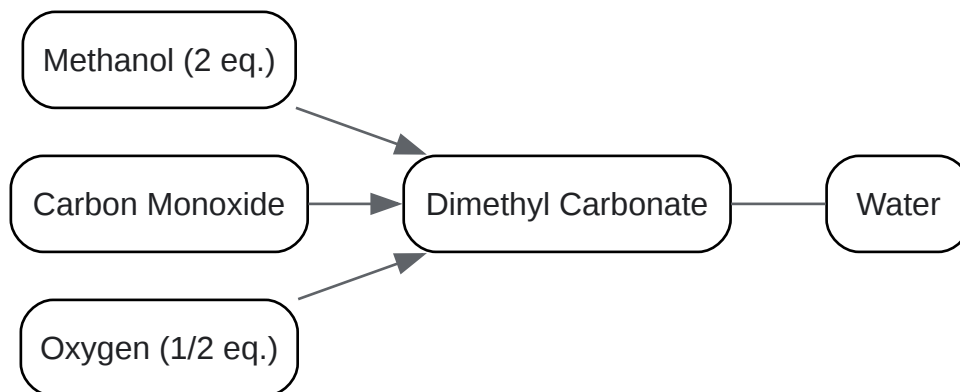
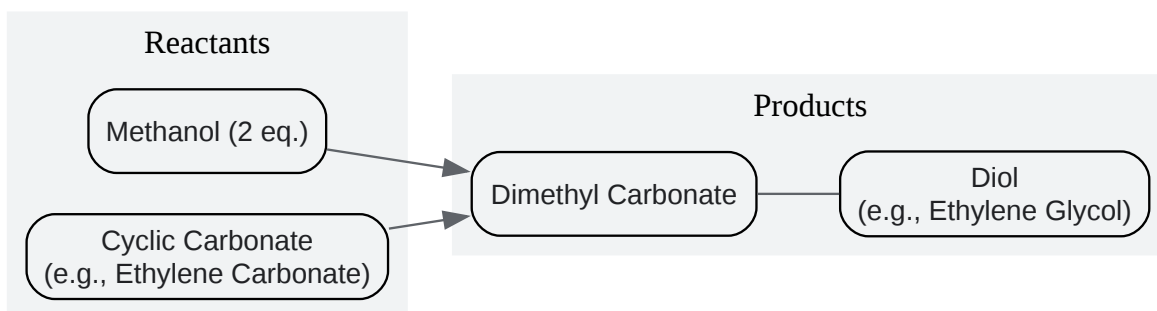
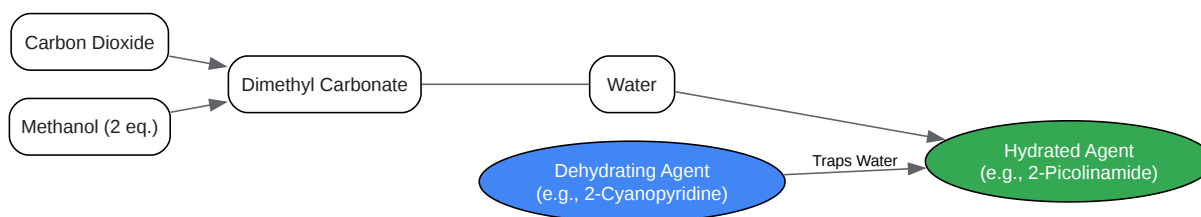
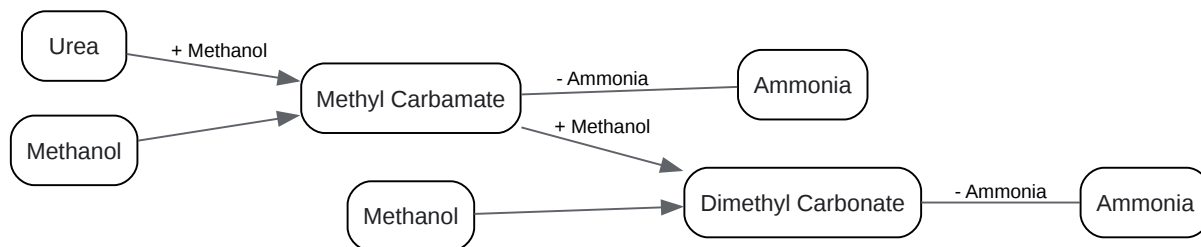
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The pursuit of sustainable chemical processes has propelled the development of environmentally benign methods for producing methyl carbonates, particularly dimethyl carbonate (DMC). DMC is a versatile compound with applications ranging from a green solvent and reagent to a fuel additive and a precursor for polycarbonates. This guide provides a comparative analysis of four prominent green synthesis routes for DMC, offering researchers, scientists, and drug development professionals a comprehensive overview of their performance, supported by experimental data and detailed methodologies.

Urea Methanolysis

The synthesis of DMC from urea and methanol is a phosgene-free and therefore greener alternative to traditional methods. This process is advantageous due to the low cost and ready availability of the reactants.[1][2] The overall reaction proceeds in two steps, with the formation of a methyl carbamate intermediate.[3]

Reaction Pathway:



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References

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